

Comprehensive Safety Protocol for Handling N-Methylformamide-d5

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Methylformamide-d5	
Cat. No.:	B12062043	Get Quote

This document provides essential safety and logistical information for the handling and disposal of **N-Methylformamide-d5**. The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations. The safety and handling precautions for **N-Methylformamide-d5** are guided by the data available for its non-deuterated analog, N-Methylformamide (NMF).

Hazard Summary and Key Data

N-Methylformamide-d5 is a deuterated form of N-Methylformamide, a combustible liquid that is harmful upon skin contact and is classified as a substance that may damage an unborn child. [1][2] It can cause serious eye and skin irritation.[1][3]

Quantitative Physical and Toxicological Data

The following table summarizes key quantitative data for N-Methylformamide.



Property	Value	Source
Molecular Formula	C2H5NO (NMF) / DCONDCD3 (d5)	[3]
Molecular Weight	59.07 g/mol (NMF) / 64.10 g/mol (d5)	[3]
Appearance	Clear, colorless liquid	[4][5]
Boiling Point	199-201 °C	[3]
Melting Point	-3.2 °C	[1][3]
Flash Point	111 °C (231.8 °F)	[3][6]
Autoignition Temperature	425 °C (797 °F)	[3][6]
Density	1.003 g/cm ³	[3]
Vapor Pressure	0.25 mm Hg @ 25 °C	[3]
LD50 Oral (Rat)	3000 mg/kg	[1]
LD50 Dermal (Rabbit)	1289 mg/kg	[1]
LC50 Inhalation (Rat)	> 10.76 mg/L / 4h	[1]


Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. All handling of **N-Methylformamide-d5** should occur in a well-ventilated area, preferably within a certified chemical fume hood.[3][6]

- Eye and Face Protection: Chemical splash goggles that meet EN 166 or OSHA 29 CFR 1910.133 standards are mandatory.[3][6]
- Hand Protection: Wear appropriate chemical-resistant gloves, such as Neoprene or PVC.[3]
 [4] Gloves must be inspected for integrity before each use.[7] After handling, remove gloves using the proper technique to avoid skin contact and wash hands thoroughly.[4][7]



- Body Protection: A laboratory coat is required.[3] For tasks with a higher risk of splashing, an apron (e.g., P.V.C.) and additional protective clothing should be worn to prevent skin exposure.[3][4] Contaminated clothing must be removed immediately and washed before reuse.[3]
- Respiratory Protection: If working outside a fume hood or if airborne concentrations may
 exceed exposure limits, a NIOSH/MSHA-approved respirator with an organic vapor filter
 (Type A) is required.[1] A respiratory protection program compliant with OSHA 29 CFR
 1910.134 and ANSI Z88.2 or equivalent European standards must be followed.[3]





Click to download full resolution via product page

PPE selection workflow for **N-Methylformamide-d5**.


Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for safety. The following protocol outlines the key steps from preparation to post-handling procedures.

- 1. Preparation and Engineering Controls
- Ensure a certified chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[3][6]
- Prepare and locate a spill kit containing inert absorbent material (e.g., vermiculite, sand).[3]
- Review the Safety Data Sheet (SDS) before starting work.
- Store the chemical in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents, acids, and bases.[3][6]
- 2. Chemical Handling
- Perform all manipulations of N-Methylformamide-d5 inside the chemical fume hood to minimize inhalation exposure.[3]
- Avoid all personal contact with the substance.[4]
- Keep the container tightly closed when not in use.[3]
- 3. Decontamination and Waste Disposal
- After use, decontaminate all surfaces and equipment.
- Collect all waste, including contaminated consumables, in a designated, properly labeled hazardous waste container.[7]
- DO NOT pour waste down the drain.[4]



- 4. Personal Hygiene
- After removing PPE, wash hands and any exposed skin thoroughly with soap and water.



Click to download full resolution via product page

Step-by-step workflow for handling N-Methylformamide-d5.

Disposal Plan







All waste containing **N-Methylformamide-d5** must be treated as hazardous waste and handled in accordance with local, state, and federal regulations.[4][7]

- Waste Collection: Use designated, sealed, and clearly labeled containers for liquid and solid waste.
- Container Disposal: Empty containers should be handled as hazardous waste.[7] Do not reuse containers.[4] Puncture them to prevent reuse if directed by local disposal protocols.[4]
- Consultation: Always consult with your institution's Environmental Health and Safety (EHS)
 department for specific disposal procedures.[4]

Emergency Procedures

In the event of an exposure or spill, immediate action is required.



Incident	Emergency Protocol	
Minor Spill	Restrict access to the area. Absorb the spill with an inert material like sand or vermiculite.[3] Collect the material into a suitable container for hazardous waste disposal. Ventilate the area.	
Major Spill	Evacuate the area immediately and alert emergency responders.[4]	
Skin Contact	Immediately remove all contaminated clothing. [3] Flush the affected skin with large amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[1][3]	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.	
Inhalation	Move the individual to fresh air.[3] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1][3]	
Do NOT induce vomiting.[3] If the p conscious, rinse their mouth with wa give anything by mouth to an uncon person. Seek immediate medical at		

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. fishersci.it [fishersci.it]







- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. N-Methylformamide | C2H5NO | CID 31254 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Comprehensive Safety Protocol for Handling N-Methylformamide-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12062043#personal-protective-equipment-for-handling-n-methylformamide-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com